

Essential Safety and Handling Guide for S0456 (L-Serine)

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Compound of Interest

Compound Name: S0456

Cat. No.: B15139799

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Disclaimer: The identifier "**S0456**" is not a standardized chemical name. This guide is based on the assumption that "**S0456**" refers to the amino acid L-Serine (CAS No. 56-45-1), as indicated by several chemical supplier safety data sheets where similar codes are used as product identifiers. It is crucial to confirm the identity of your specific substance and consult its official Safety Data Sheet (SDS) before handling.

This document provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling L-Serine.

I. Personal Protective Equipment (PPE)

While L-Serine is generally considered non-hazardous, adherence to standard laboratory safety practices is essential to minimize any potential risks.^[1] The following PPE is recommended:

- **Eye and Face Protection:** Safety glasses with side shields or chemical safety goggles should be worn to protect against dust particles.^{[2][3][4]}
- **Hand Protection:** Wear suitable chemical-resistant gloves, such as nitrile rubber gloves.^{[2][5]} Gloves should be inspected before use and disposed of properly after handling the substance.^[5]
- **Skin and Body Protection:** A standard laboratory coat is recommended to prevent skin contact.^[4] In cases of potential repeated or prolonged contact, additional protective clothing

may be necessary.[3]

- Respiratory Protection: If dust is generated during handling, a NIOSH-approved N95 or P1 particulate respirator is recommended.[2][5]

II. Handling and Storage

Proper handling and storage procedures are critical for maintaining the integrity of L-Serine and ensuring a safe laboratory environment.

- Handling:
 - Avoid generating dust.
 - Ensure adequate ventilation in the handling area.[2]
 - Wash hands thoroughly after handling the substance.[6]
 - Avoid contact with eyes, skin, and clothing.[6]
- Storage:
 - Store in a cool, dry, and well-ventilated area.[1][3][7]
 - Keep the container tightly closed to protect from moisture and light.[3][7]
 - Store away from strong oxidizing agents.[1][3]

III. Accidental Release and Disposal Plan

In the event of a spill or for routine disposal, the following procedures should be followed:

- Spill Response:
 - For non-emergency personnel, avoid inhaling any dust and evacuate the immediate area if necessary.
 - Wear appropriate PPE as outlined in Section I.

- Carefully sweep up the spilled solid material, avoiding dust generation, and place it into a suitable, sealed container for disposal.[\[1\]](#)[\[3\]](#)
- Clean the spill area thoroughly with water.[\[1\]](#)
- Disposal:
 - Dispose of waste material in accordance with local, state, and federal regulations.
 - Leave the chemical in its original container and do not mix it with other waste.
 - Handle uncleaned containers as you would the product itself.

IV. First Aid Measures

In case of exposure, follow these first aid guidelines:

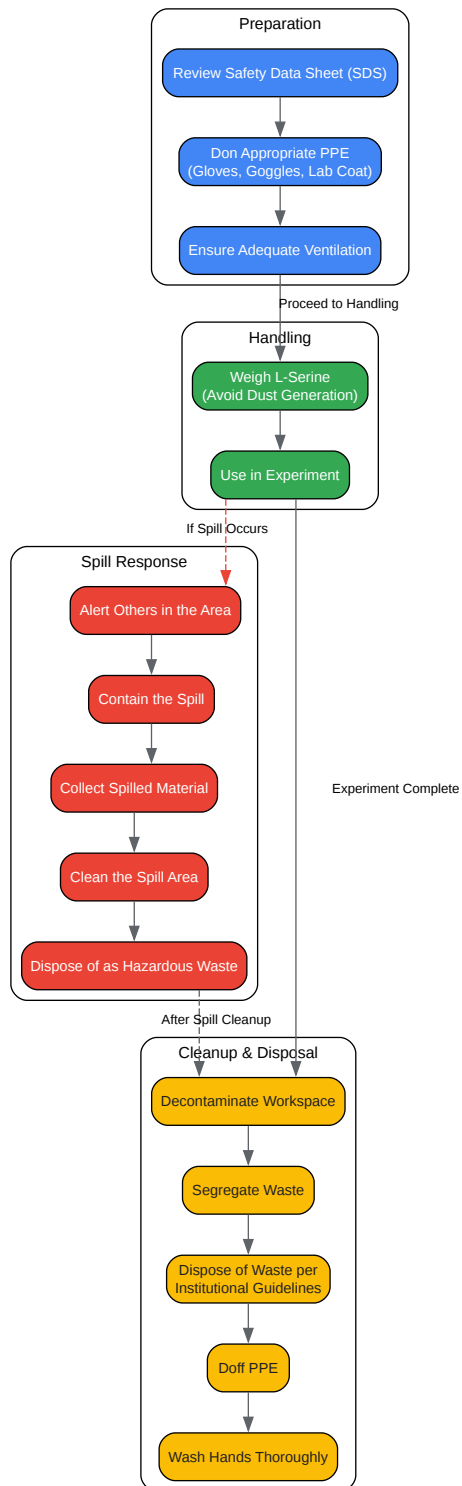
- Inhalation: Move the person to fresh air. If they feel unwell, seek medical attention.[\[1\]](#)
- Skin Contact: Remove contaminated clothing and rinse the affected skin area with plenty of water.[\[2\]](#)
- Eye Contact: Immediately rinse the eyes with plenty of water for several minutes. If present, remove contact lenses and continue rinsing.[\[1\]](#)
- Ingestion: Rinse the mouth with water. If the person feels unwell, call a poison center or doctor.[\[1\]](#)

Quantitative Data Summary

Property	Value	Source
CAS Number	56-45-1	[2]
Molecular Formula	C ₃ H ₇ NO ₃	[1]
Molecular Weight	105.09 g/mol	[1]
Melting Point	Approximately 228 °C	[1] [3]
Appearance	White crystalline powder	[1] [3] [4]
Odor	Odorless	[1] [3] [7]
Solubility in Water	250 - 260 g/L	[3]
pH	5.2 - 6.2 (in a 10g/100mL solution)	[3]

Experimental Workflow: Handling and Disposal

Workflow for Handling and Disposal of S0456 (L-Serine)

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Caption: A flowchart outlining the key steps for the safe handling, cleanup, and disposal of L-Serine in a laboratory setting.

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- To cite this document: BenchChem. [Essential Safety and Handling Guide for S0456 (L-Serine)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15139799#personal-protective-equipment-for-handling-s0456]

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